

3-Bromo-5-methylpyridin-4-amine CAS number 97944-43-9

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Compound of Interest

Compound Name: 3-Bromo-5-methylpyridin-4-amine

Cat. No.: B1282702

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An In-depth Technical Guide to **3-Bromo-5-methylpyridin-4-amine** (CAS: 97944-43-9): Synthesis, Reactivity, and Applications in Drug Discovery

Abstract

This technical guide provides a comprehensive overview of **3-Bromo-5-methylpyridin-4-amine** (CAS No. 97944-43-9), a pivotal heterocyclic building block in modern synthetic chemistry. With its distinct arrangement of an amino group, a bromine atom, and a methyl group on a pyridine core, this compound offers a unique combination of reactive sites, making it an invaluable intermediate for the development of novel pharmaceuticals and agrochemicals. This document delves into its physicochemical properties, provides detailed and validated synthetic protocols, explores its chemical reactivity with a focus on palladium-catalyzed cross-coupling reactions, and discusses its application as a privileged scaffold in drug discovery, particularly for kinase inhibitors. This guide is intended for researchers, medicinal chemists, and drug development professionals seeking to leverage this versatile molecule in their synthetic programs.

Core Compound Profile: Physicochemical and Safety Data

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. **3-Bromo-5-methylpyridin-4-amine** is a substituted pyridine, a class of compounds renowned for its prevalence in biologically active

molecules.^{[1][2]} The strategic placement of its functional groups dictates its reactivity and utility.^[3]

Physicochemical Properties

The key identifying and physical properties of **3-Bromo-5-methylpyridin-4-amine** are summarized below for quick reference.

Property	Value	Reference
CAS Number	97944-43-9	^{[4][5]}
Molecular Formula	C ₆ H ₇ BrN ₂	^{[3][4]}
Molecular Weight	187.04 g/mol	^{[4][5]}
Synonyms	4-Amino-3-bromo-5-methylpyridine, 4-Amino-5-bromo-3-methylpyridine	^{[3][4]}
Melting Point	115.0 °C	^[4]
Boiling Point	290 °C at 760 mmHg	^[4]
Density	1.6 ± 0.1 g/cm ³	^[4]
Polar Surface Area (PSA)	38.9 Å ²	^[4]
LogP (XLogP3)	1.2	^[4]
InChI Key	GUAFGBUKLIFASX-UHFFFAOYSA-N	^[3]
SMILES	<chem>NC1=C(Br)C=NC=C1C</chem>	^[3]

Safety and Handling

As a reactive chemical intermediate, proper handling of **3-Bromo-5-methylpyridin-4-amine** is critical. The Globally Harmonized System (GHS) classifications from different suppliers show some variation, highlighting the importance of consulting the specific Safety Data Sheet (SDS) provided with the purchased material.

Hazard Class	GHS Classification & Precautionary Statements	Reference
Corrosion/Irritation	Danger: H314 - Causes severe skin burns and eye damage.	[4]
Warning: H315 - Causes skin irritation; H320 - Causes eye irritation.	[5]	
Acute Toxicity	Warning: H302 - Harmful if swallowed.	[5]
Target Organ Toxicity	Warning: H335 - May cause respiratory irritation.	[5]

Recommended Handling Procedures:

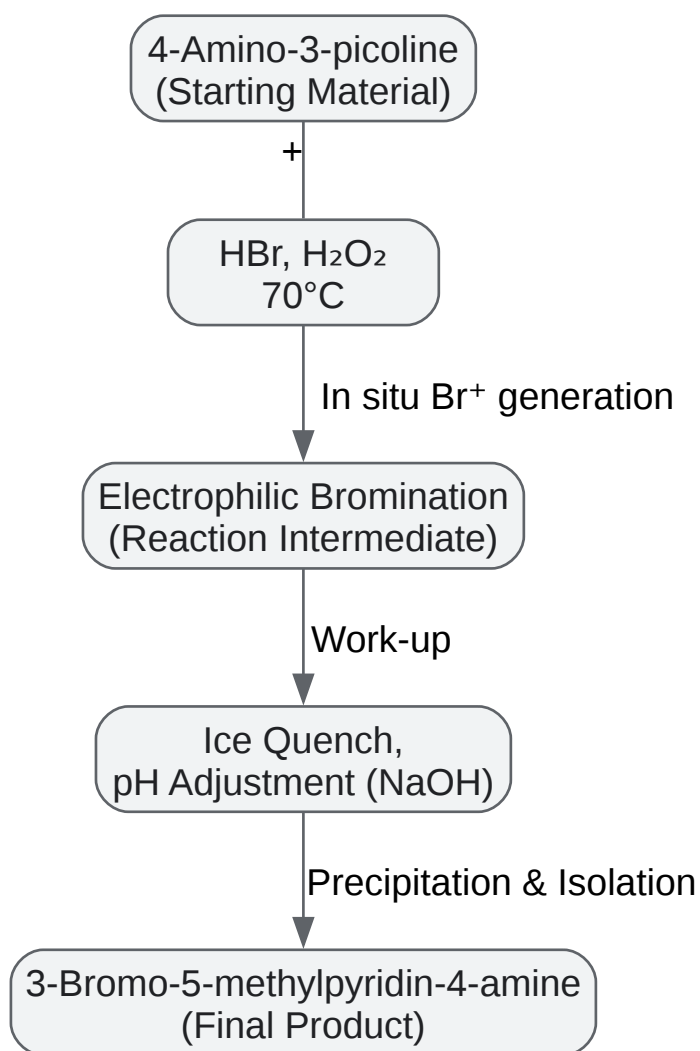
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[5]
- Personal Protective Equipment (PPE): Wear impervious clothing, protective gloves, and safety goggles with side-shields or a face shield.[5]
- Hygiene: Avoid inhalation of dust, fumes, or spray.[5] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. If skin contact occurs, wash off with soap and plenty of water.[5]

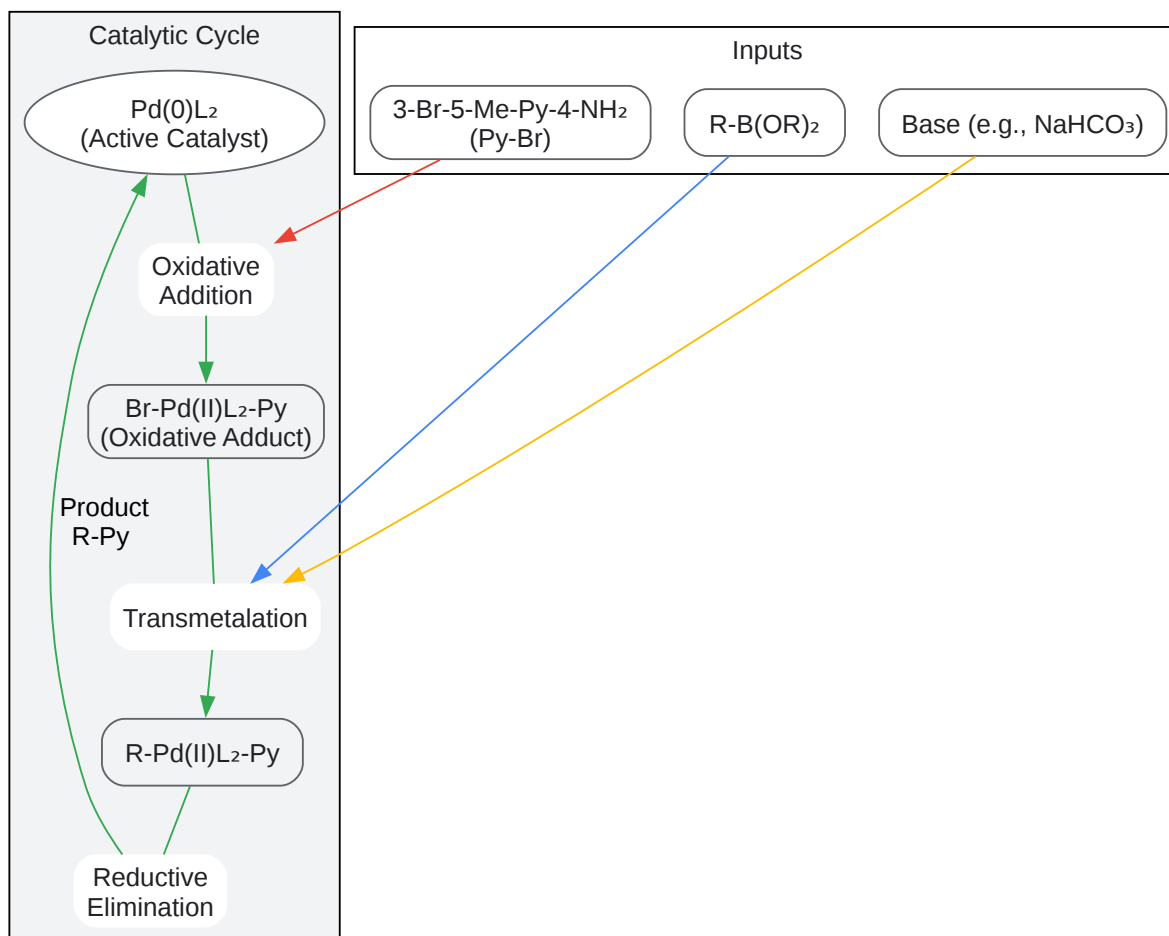
Synthesis and Mechanistic Insights

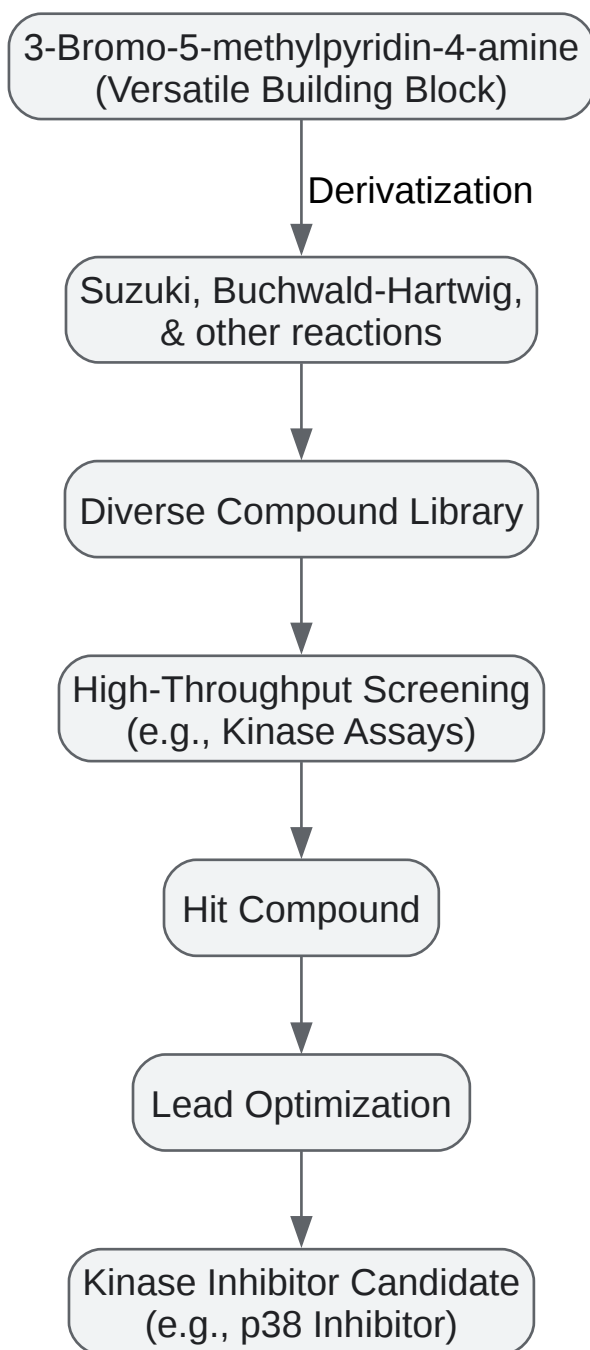
The synthesis of **3-Bromo-5-methylpyridin-4-amine** is a prime example of electrophilic aromatic substitution on an activated pyridine ring. The choice of reagents and reaction conditions is dictated by the electronic nature of the starting material.

Synthetic Pathway Overview

The most direct reported synthesis starts from the commercially available 4-amino-3-picoline (3-methylpyridin-4-amine).^[4] The electron-donating amino group strongly activates the pyridine ring towards electrophilic attack, preferentially at the positions ortho to it (C3 and C5). Since the C5 position is already substituted with a methyl group, the bromination occurs regioselectively at the C3 position.







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